

Navigating a Complex Data Landscape: Application Protocols for NBDPS and NBS Data

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For researchers, scientists, and drug development professionals, accessing large-scale national health and statistical data is crucial for advancing scientific discovery and improving public health. This document provides a detailed guide to the data request and application processes for two significant data sources: the National Birth Defects Prevention Study (**NBDPS**) in the United States and the National Bureau of Statistics (NBS) of China. While both entities offer valuable data, their accessibility and application procedures differ significantly. This guide aims to provide clear, actionable protocols and to set realistic expectations for researchers seeking to utilize these datasets.

Section 1: The National Birth Defects Prevention Study (NBDPS) - A Collaborative Approach to Data Access

The National Birth Defects Prevention Study (**NBDPS**) is a large-scale, population-based case-control study conducted by the Centers for Disease Control and Prevention (CDC) in the United States. It investigated the potential causes of birth defects.^{[1][2]} While the raw data is not

publicly available to protect participant confidentiality, qualified researchers can gain access through a collaborative process.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Data Availability

The **NBDPS** collected extensive data from mothers of babies born with and without birth defects between 1997 and 2011.[\[1\]](#)[\[2\]](#) The data collected includes:

- Interview Data: Information gathered through computer-guided telephone interviews with mothers, covering topics such as:
 - Maternal health and diet
 - Prescription and non-prescription drug use
 - Lifestyle factors
 - Occupational and environmental exposures[\[4\]](#)[\[5\]](#)
- Genetic Data: DNA samples were collected from cheek cells of the mother, father, and baby (when possible) to study genetic factors related to birth defects.[\[4\]](#)[\[5\]](#)

Application Process and Protocols

Access to **NBDPS** data is granted through collaboration with one of the Centers for Birth Defects Research and Prevention (CBDRP). The application process is structured and transparent, with clear review criteria.

Table 1: **NBDPS** Data Application and Review Process

Stage	Key Actions and Protocols
1. Preliminary Research	Researchers must thoroughly review existing NBDPS publications to ensure their proposed analysis does not overlap with previously published work. [1] [2] Proposals with significant overlap will be denied. [1] [2]
2. Identify Collaborating Center	Applicants must identify a CBDRP center to sponsor their research project. A list of centers is available on the CDC's website. If no center is specified, the request is routed to the Georgia Center at the CDC. [2]
3. Complete Collaboration Request Form	Download and complete the official Collaboration Request Form. This form requires a detailed description of the proposed research, including the study's public health significance. [1]
4. Submission	The completed form should be emailed to the Principal Investigator of the identified collaborating center. [1] [2]
5. Review by CBDRP Data Sharing Committee	The committee reviews requests based on several criteria: scientific merit, benefit to public health, lack of conflict of interest, and the researcher's qualifications and resources. [1] [2]
6. Data Use Agreement and Confidentiality	If approved, researchers must adhere to strict confidentiality and data use agreements to protect participant privacy. [1] [3]

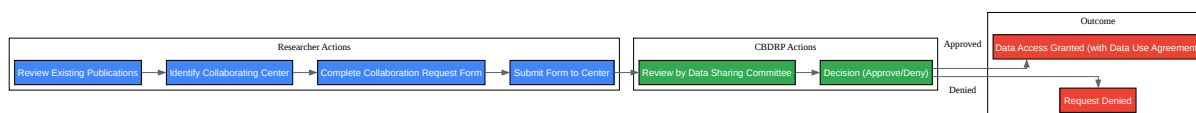
Experimental Protocols: A Methodological Overview

The **NBDPS** employed a robust case-control study design.

- **Observational Study:** Researchers observed existing health outcomes and exposures without intervening.[\[5\]](#)

- Population-Based: The study included all individuals with a specific birth defect within a defined geographic area.[5]
- Case-Control Design: Information was collected from "cases" (mothers of babies with birth defects) and "controls" (mothers of babies without birth defects).[5] Controls were randomly selected from birth certificate records.[5]

Diagram 1: **NBDPS** Data Request Workflow



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Caption: Workflow for requesting access to **NBDPS** data.

Section 2: The National Bureau of Statistics (NBS) of China - A More Complex Terrain

The National Bureau of Statistics (NBS) of China is the primary government agency responsible for statistical work and economic accounting.[6] It manages the National Statistical Data Repository, which provides a wealth of data on China's economy and society.[2] Since December 2018, the NBS has made detailed microdata available to authorized researchers and universities within China through an application-based system.[2]

Data Availability

The NBS offers a vast array of statistical data, including:

- Macroeconomic Data: Monthly, quarterly, and annual data on indicators such as GDP, CPI, and industrial production.[\[2\]](#)[\[7\]](#)
- Census Data: Data from national censuses on population, economy, and agriculture.[\[2\]](#)[\[7\]](#)
- Microdata: Since 2018, the NBS has been piloting the release of microdata from various surveys to authorized institutions.[\[2\]](#)[\[8\]](#)

Application Process and Protocols: A Less Defined Path

The process for accessing NBS microdata, particularly for international researchers, is less transparent than that for the **NBDPS**. While a "Data Request Form" is available on the NBS website, detailed protocols and eligibility criteria are not readily available in English. Recent reports also indicate that access to Chinese academic and statistical databases for overseas researchers is becoming more restricted.

Known Access Points:

- National Statistical Data Repository: Publicly available aggregated data can be accessed and downloaded directly from the NBS website.[\[9\]](#)[\[10\]](#)
- Data Request Form: A general form is available on the NBS website for inquiries. The specificity of data that can be requested and the likelihood of fulfillment for international researchers are unclear.
- Tsinghua China Data Center (CDC): A joint initiative between the NBS and Tsinghua University, the CDC serves as a pilot for the development and application of government microdata.[\[8\]](#) Access appears to be primarily for researchers affiliated with Tsinghua University and the University of Chicago.[\[8\]](#)

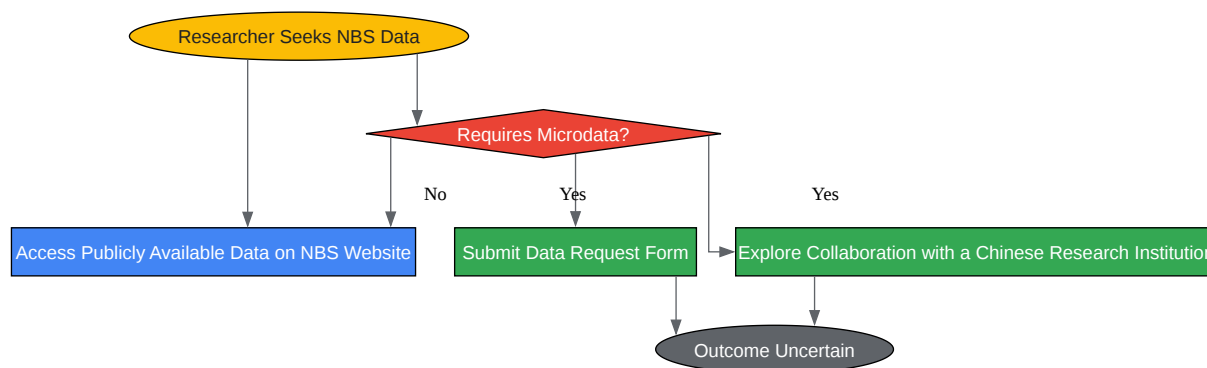
Table 2: Comparison of **NBDPS** and NBS Data Access

Feature	NBDPS (US)	NBS (China)
Data Access Model	Collaborative, project-based	Direct access to public data; limited, application-based access to microdata
Application Process	Clearly defined, multi-step process	Less defined; a general data request form is available
Eligibility	Qualified researchers, subject to review	Primarily researchers and universities within China for microdata
Transparency	High - clear review criteria and procedures	Low - limited information on microdata access protocols for international researchers
Data Use Agreements	Strict confidentiality and data use agreements	Likely required for microdata, but specific terms are not readily available

Navigating the Challenges of Accessing NBS Data

For drug development professionals and international researchers, accessing detailed NBS microdata presents significant hurdles. The primary route for most will be through the publicly available aggregated data on the NBS website. For those seeking microdata, collaboration with a Chinese academic institution, such as Tsinghua University, may be a potential, though likely challenging, pathway.

Diagram 2: Logical Flow for Accessing NBS Data



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Caption: Decision flow for researchers seeking data from the NBS of China.

Conclusion

The **NBDPS** and the NBS of China represent two vastly different landscapes for data access. The **NBDPS** provides a clear, albeit rigorous, collaborative pathway for researchers to access rich public health data. In contrast, while the NBS offers a wealth of publicly available aggregated statistics, the process for accessing more granular microdata is opaque and appears to be increasingly challenging for international researchers. Professionals in the field of drug development and scientific research should be aware of these differences to effectively plan their research strategies and manage their expectations when seeking to utilize these valuable data resources.

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